

An In-depth Technical Guide to the Linagliptin Impurity Profile

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Compound of Interest

Compound Name: *Linagliptin Impurity*

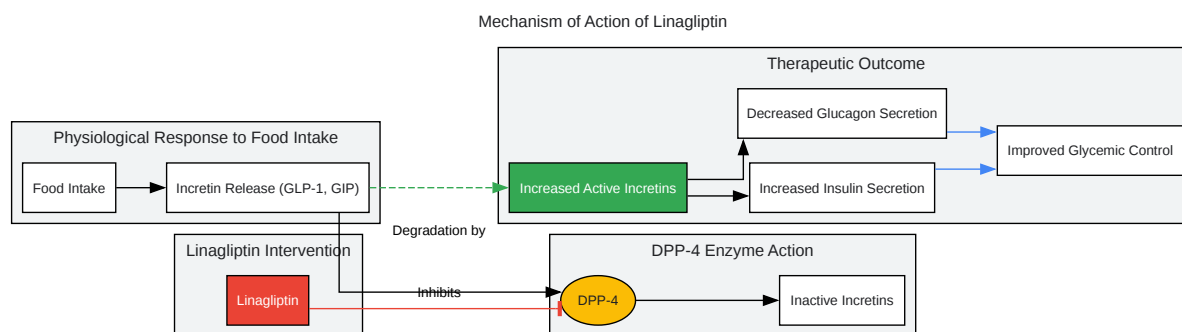
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This technical guide provides a comprehensive overview of the known and potential impurities associated with Linagliptin, an orally active, highly potent, and selective dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1] The control and monitoring of impurities in active pharmaceutical ingredients (APIs) are critical for ensuring the quality, safety, and efficacy of the final drug product.[2][3] This document, intended for researchers, scientists, and drug development professionals, details the process-related impurities, degradation products, and the analytical methodologies employed for their identification and quantification.

Mechanism of Action: DPP-4 Inhibition

Linagliptin exerts its therapeutic effect by inhibiting the DPP-4 enzyme. This enzyme is responsible for the rapid degradation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[4] By preventing this breakdown, Linagliptin increases the levels of active incretins, which in turn stimulate insulin secretion from pancreatic β -cells and suppress glucagon secretion from α -cells in a glucose-dependent manner, thereby improving glycemic control.[4]



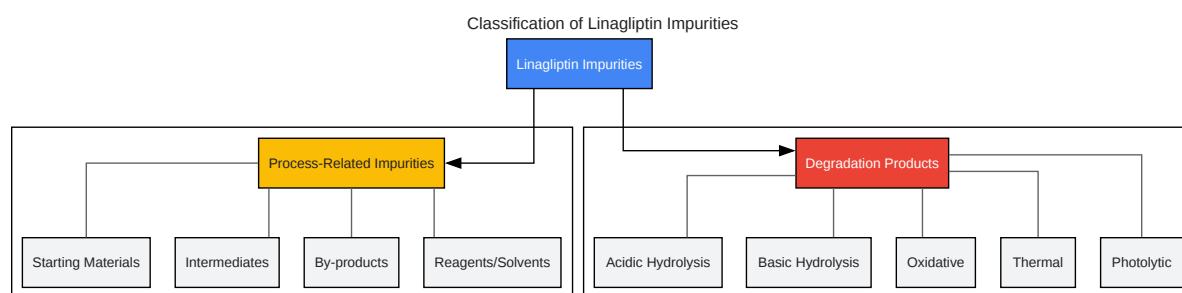
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A simplified diagram of Linagliptin's DPP-4 inhibition pathway.

Process-Related Impurities

Process-related impurities are substances that are formed or introduced during the manufacturing process of the API.[2] They can originate from starting materials, intermediates, by-products, or reagents. Several process-related impurities for Linagliptin have been identified, synthesized, and characterized.[1][5]

dot code block for a diagram illustrating the logical relationships of Linagliptin impurities.



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Logical classification of Linagliptin impurities.

Table 1: Known Process-Related Impurities of Linagliptin

Impurity Name/Identifier	Type	Origin/Notes	Reference
Impurity-I (S-Isomer)	Enantiomeric Impurity	Arises from the use of (S)-3-Aminopiperidine dihydrochloride instead of the (R)-enantiomer during synthesis.	[5]
Impurity-II (Regioisomer)	Isomeric Impurity	Formed when the bromo atom on the xanthine derivative is replaced by the secondary nitrogen of the piperidine ring.	[5]
Impurity-III	By-product	8-[(R)-3-Aminopiperidin-1-yl]-3-methyl-1,7-bis((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione.	[5]
Impurity-IV	By-product	8-[(R)-3-Aminopiperidin-1-yl]-1-(but-2-ynyl)-3-methyl-7-[(4-methylquinazolin-2-yl)methyl]-1H-purine-2,6(3H,7H)-dione.	[5]
Impurity 2 (Phthalamide derivative)	By-product	(R)-N ¹ -(1-(7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl)piperidin-3-yl)-N ² -(2-	[1]

		hydroxyethyl)phthalamide. Formed from incomplete aminolysis.	
Impurity 3 (Benzoic acid derivative)	By-product	(R)-2-((1-(7-(but-2-yn-1-yl)-3-methyl-1-(4-methylquinazolin-2-yl)methyl)-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl)piperidin-3-yl)carbamoyl)benzoic acid. Formed from hydrolysis of Impurity 2.	[1]
LNGN N-Boc Impurity	Starting Material	Related to the use of Boc-protected aminopiperidine.	[4][6]
LNGN N-Acetyl Impurity	By-product	N-acetylation of the primary amine.	[4][6]
LNGN Amino Impurity	Intermediate	An intermediate in the synthesis pathway.	[6]
Linagliptin Dimer Impurities	By-product	Dimerization can occur during synthesis.	[4][7]

Degradation Products from Forced Degradation Studies

Forced degradation, or stress testing, is performed to understand the intrinsic stability of a drug substance and to identify potential degradation products that could form under various environmental conditions.[8] As per International Council for Harmonisation (ICH) guidelines, this involves exposing the API to conditions like acid and base hydrolysis, oxidation, heat, and light.[9][10]

Linagliptin is reported to be particularly susceptible to degradation under acidic and oxidative conditions, while showing more stability in alkaline, thermal, and photolytic environments.^[2]^[9]^[11]

Table 2: Degradation Products of Linagliptin Identified in Forced Degradation Studies

Stress Condition	Degradation (%)	Identified Degradants (DPs)	RRT*	Observations	Reference
Acid Hydrolysis (e.g., 1 N HCl, 60°C, 24h)	~16.42%	AD 1	1.06	Formed at levels >5.0%.	[11]
AD 2 (Dimer)	1.29	Formed at levels >5.0% via acid-catalyzed aza-enolization.	[11]		
Base Hydrolysis (e.g., 0.1 N NaOH, 60°C, 10 days)	~2.56%	Unnamed DP	0.39	Two degradants observed at levels >0.4%.	[11]
Unnamed DP	0.48	The drug is relatively stable under basic conditions.	[11]		
Oxidative (e.g., 3% H ₂ O ₂ , RT)	Significant	OX 1	0.96	Multiple impurities generated, several above 0.4%.	[11]
OX 2	1.04	[11]			
OX 3	1.07	[11]			
OX 4	1.31	[11]			

Adduct	-	An adduct of Linagliptin and water was identified via LC-MS. [6]		
Thermal (60°C, 10 days)	~0.05%	Unnamed DP	-	No significant degradation observed. [11]
Photolytic (ICH conditions)	Not significant	-	-	No significant degradation observed. [9][11]

*RRT: Relative Retention Time

Experimental Protocols for Impurity Analysis

The identification and quantification of Linagliptin impurities predominantly rely on chromatographic techniques, particularly High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC), often coupled with mass spectrometry (MS). [3][12]

Forced Degradation Study Protocol (General)

A generalized protocol for stress testing based on published studies is as follows: [8][10][11]

- **Acid Degradation:** The drug substance is dissolved in a suitable solvent and treated with an acid solution (e.g., 1 N HCl) and heated (e.g., at 60°C) for a specified period (e.g., 24 hours). The solution is then neutralized before analysis. [11]
- **Base Degradation:** The drug substance is treated with a basic solution (e.g., 0.1 N NaOH) and heated (e.g., at 60°C) for an extended period (e.g., 10 days). The solution is neutralized prior to injection. [11]
- **Oxidative Degradation:** The drug is exposed to an oxidizing agent (e.g., 3-30% H₂O₂) at room temperature for a set duration.

- Thermal Degradation: The solid drug substance is exposed to dry heat (e.g., 60-80°C) in a controlled oven for several days.[\[11\]](#)
- Photolytic Degradation: The drug substance is exposed to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.

Analytical Method: Stability-Indicating HPLC

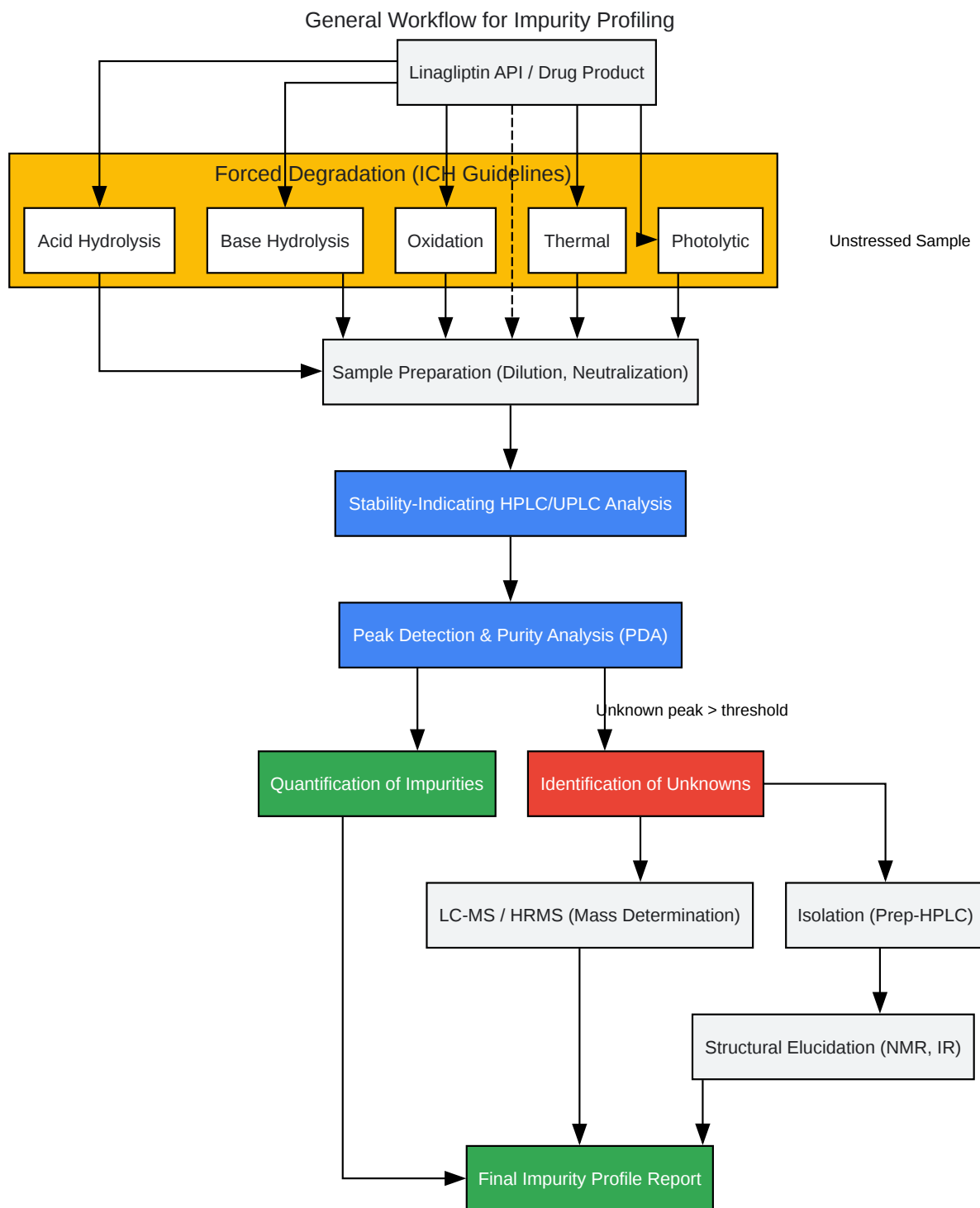
A typical stability-indicating HPLC method for Linagliptin and its related substances is summarized below. The goal of such a method is to separate the main peak (Linagliptin) from all potential impurities and degradation products.[\[6\]](#)[\[10\]](#)

Table 3: Example HPLC Method Parameters for **Linagliptin Impurity** Profiling

Parameter	Condition	Reference
Column	Kromasil C18 (250 mm x 4.6 mm, 5 µm) or Zorbax SB-Aq (250 x 4.6 mm, 5 µm)	[6] [10]
Mobile Phase A	0.1% Phosphoric Acid in water (pH 2.5)	[6]
Mobile Phase B	Acetonitrile	[6]
Elution Mode	Isocratic or Gradient	[6] [10]
Flow Rate	1.0 mL/min	[6]
Column Temperature	30°C	[6]
Detector	Photodiode Array (PDA)	[6]
Detection Wavelength	225 nm	[6] [10]
Injection Volume	3-7 µL	[13]
Diluent	Mobile Phase A:Methanol (50:50 v/v)	[10]

The method must be validated according to ICH guidelines to demonstrate its specificity, linearity, accuracy, precision, and robustness.[\[6\]](#)

dot code block for a diagram illustrating a typical experimental workflow for impurity profiling.



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A typical experimental workflow for **Linagliptin impurity** profiling.

Conclusion

The impurity profile of Linagliptin is multifaceted, comprising both process-related substances and degradation products. A thorough understanding of the synthetic route is essential for controlling process impurities, which can be managed through strategic purification steps like recrystallization or salt formation.[1] Forced degradation studies are crucial for elucidating the degradation pathways, revealing that Linagliptin is most vulnerable to acidic and oxidative stress.[11] The development and validation of robust, stability-indicating analytical methods, primarily RP-HPLC, are paramount for the routine quality control and assurance of Linagliptin's purity, safety, and efficacy throughout its shelf life.[8][14]

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